Technical Support Center: Synthesis of Pyrrolo[2,1-f]triazine

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Compound of Interest	
Compound Name:	*4,5-Dichloropyrrolo[2,1-f][1,2,4]triazine*
CAS No.:	*888720-61-4*
Cat. No.:	*B1321239*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in navigating the complexities of pyrrolo[2,1-f]triazine synthesis. Our aim is to help you identify, understand, and mitigate common side reactions to improve reaction yield and product purity.

Frequently Asked Questions (FAQs)

Q1: What are the most common synthetic routes to the pyrrolo[2,1-f]triazine core?

A1: The pyrrolo[2,1-f]triazine core is a key structural motif in several pharmaceuticals, including the antiviral drug Remdesivir.[1][2] Various synthetic strategies have been developed, primarily categorized as:

- Synthesis from Pyrrole Derivatives: This is a common approach involving the construction of the triazine ring onto a pre-existing pyrrole scaffold.[2]
- 1,3-Dipolar Cycloaddition: This method utilizes the reaction of triazinium ylides with dipolarophiles to form the fused ring system.

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- Intramolecular Cyclization: This strategy involves the cyclization of appropriately substituted pyrrole precursors to form the triazine ring.[3]
- Rearrangement of Pyrrolooxadiazines: This method offers an alternative pathway to pyrrolo[2,1-f]triazin-4(3H)-ones.[2]

Q2: I am observing a significant amount of a polar impurity in my reaction when preparing the 2-cyanopyrrole intermediate. What could it be?

A2: A common polar impurity encountered during the cyanation of pyrrole derivatives, particularly under acidic conditions or in the presence of moisture, is 1-H-pyrrole-2-carboxamide.

Q3: My 1,3-dipolar cycloaddition reaction is showing a byproduct with a lower molecular weight than expected. What could be the cause?

A3: A potential side reaction in 1,3-dipolar cycloadditions involving N-alkyl triazinium salts is the dealkylation of the triazinium salt. This results in the formation of the corresponding N-unsubstituted triazine, which can then react or be isolated as an impurity.

Q4: During the final cyclization step to form the triazine ring using formamidine acetate, I'm seeing an unexpected adduct. What is it?

A4: When using formamidine acetate in a dimethylformamide (DMF) solvent, a potential side reaction is the condensation of the aminopyrrole intermediate with DMF, forming a formamidine adduct.

Troubleshooting Guide: Common Side Reactions

This guide details common side reactions encountered during the synthesis of pyrrolo[2,1-f]triazines, their causes, and recommended solutions.

Formation of 1-H-pyrrole-2-carboxamide during Cyanation

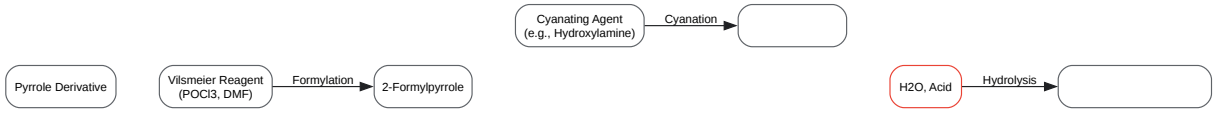
Issue: Formation of a significant amount of 1-H-pyrrole-2-carboxamide as a byproduct during the synthesis of 2-cyanopyrrole, a key intermediate. This side reaction reduces the yield of the

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desired nitrile and complicates purification.

Root Cause: The Vilsmeier-Haack reaction, often used for formylation prior to cyanation, or the cyanation step itself, can be sensitive to water. In the presence of acid and water, the nitrile group can be hydrolyzed to the corresponding primary amide.

Visualizing the Reaction Pathway:



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Caption: Formation of 1-H-pyrrole-2-carboxamide side product.

Troubleshooting and Mitigation:

Parameter	Problem	Solution
Reagent Purity	Presence of water in solvents or reagents.	Use anhydrous solvents (e.g., dry DMF) and ensure all reagents are dry.
Reaction Conditions	Acidic quench or workup in the presence of water.	Perform the reaction under an inert atmosphere (e.g., Nitrogen or Argon). Neutralize the reaction mixture carefully with a non-aqueous base before adding water.
Purification	Co-elution of the carboxamide with the desired nitrile.	Utilize a different solvent system for chromatography or consider recrystallization to separate the more polar carboxamide.

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Quantitative Data Summary:

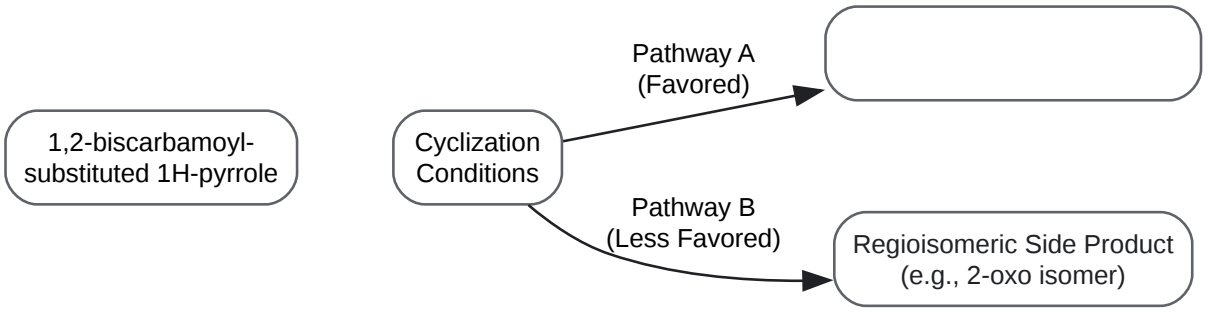
Condition	Yield of 2-Cyanopyrrole (%)	Yield of 1-H-pyrrole-2-carboxamide (%)
Anhydrous conditions	> 95%	< 5%
Presence of 5% water	70-80%	20-30%

Formation of Regioisomeric Side Product during Intramolecular Cyclization

Issue: In the synthesis of pyrrolo[2,1-f]triazin-4(3H)-ones via intramolecular cyclization of 1,2-biscarbamoyl-substituted 1H-pyrroles, a regioisomeric side product can be formed, leading to a mixture of products and difficult separation.[3]

Root Cause: The intramolecular cyclization can proceed via two different pathways, leading to the desired 4-oxo product and an isomeric 2-oxo product, depending on which carbonyl group of the biscarbamoyl intermediate is attacked by the amino group. The regioselectivity is influenced by the nature of the substituents and the reaction conditions.

Visualizing the Reaction Pathway:



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Caption: Regioselectivity in intramolecular cyclization.

Troubleshooting and Mitigation:

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Parameter	Problem	Solution
Reaction Conditions	Non-optimal cyclization reagent or temperature.	Screen different cyclization reagents (e.g., PPh_3/I_2, DEAD/PPh_3). Optimize the reaction temperature; lower temperatures may favor the desired regioisomer.
Substituent Effects	Steric or electronic effects of substituents favoring the undesired pathway.	Modify the protecting groups or substituents on the carbamoyl moieties to sterically or electronically favor the desired cyclization pathway.
Purification	Difficulty in separating the two isomers.	Employ high-performance liquid chromatography (HPLC) or sequential recrystallization from different solvent systems.

Quantitative Data Summary:

Cyclization Reagent	Ratio of Desired Product : Side Product
PPh_3, I_2, Et_3N in CH_2Cl_2	Varies with substrate, can be close to 1:1
Burgess Reagent	Can improve regioselectivity in some cases

Dealkylation of N-Alkyl Triazinium Salts

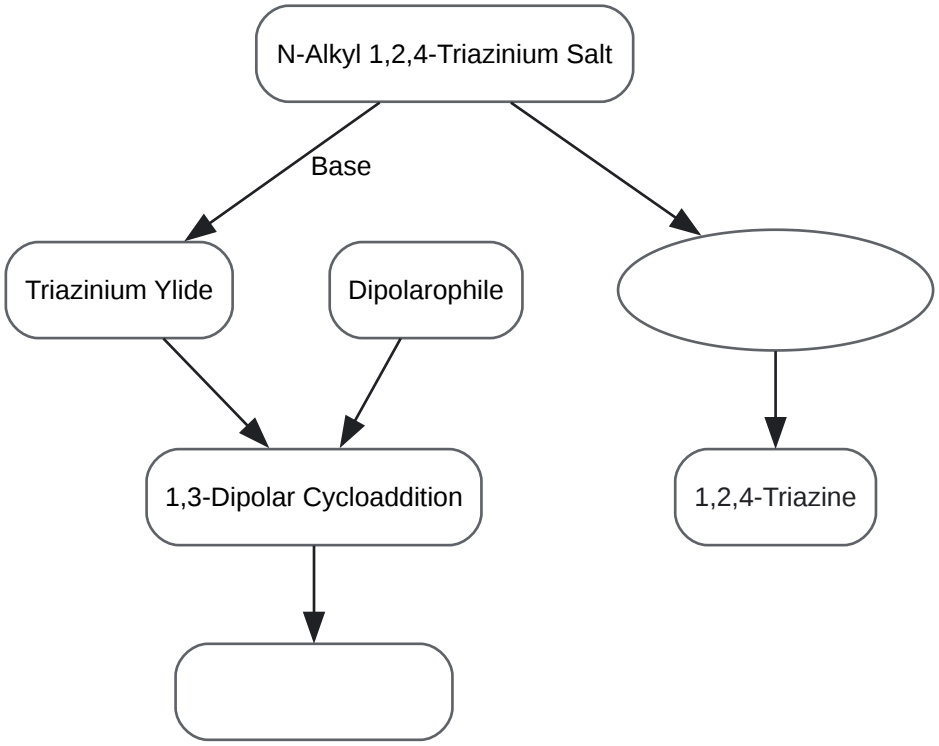
Issue: During the 1,3-dipolar cycloaddition reaction to form the pyrrolo[2,1-f]triazine core, the N-alkyl triazinium salt precursor can undergo dealkylation, leading to the formation of the corresponding neutral 1,2,4-triazine and reducing the overall yield of the desired cycloaddition product.

Root Cause: The N-alkyl group on the triazinium salt can be susceptible to nucleophilic attack, particularly at elevated temperatures or in the presence of nucleophilic species in the reaction

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mixture. The stability of the carbocation formed upon cleavage of the N-alkyl bond also plays a role.

Visualizing the Reaction Pathway:



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Caption: Dealkylation as a side reaction in 1,3-dipolar cycloaddition.

Troubleshooting and Mitigation:

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Parameter	Problem	Solution
Reaction Temperature	High temperatures promoting dealkylation.	Conduct the reaction at the lowest effective temperature. Monitor the reaction progress closely to avoid prolonged heating.
Choice of Alkyl Group	Use of bulky or electron-donating alkyl groups that stabilize the resulting carbocation.	Employ less sterically hindered and electron-withdrawing N-alkyl groups (e.g., methyl, ethyl) if the reaction allows.
Base	Strong or nucleophilic bases attacking the alkyl group.	Use a non-nucleophilic base (e.g., DBU, DIPEA) and add it slowly to the reaction mixture.

Experimental Protocols

Synthesis of Pyrrolo[2,1-f][1][2][4]triazin-4-amine (Remdesivir Core)

This protocol is adapted from a scalable synthesis of the key intermediate for Remdesivir.

Step 1: Preparation of 2-Cyanopyrrole A Vilsmeier reagent is prepared by adding phosphorus oxychloride to anhydrous DMF at 0-5 °C under a nitrogen atmosphere. Pyrrole is then added slowly, maintaining the temperature below 10 °C. The reaction is stirred for 1-2 hours. The reaction mixture is then carefully quenched with a solution of hydroxylamine hydrochloride in water. The pH is adjusted with a base (e.g., sodium acetate), and the product is extracted with an organic solvent. The organic layers are combined, dried, and concentrated to give 2-cyanopyrrole.

Step 2: N-Amination of 2-Cyanopyrrole To a solution of 2-cyanopyrrole in an appropriate solvent (e.g., THF), a solution of an aminating agent (e.g., hydroxylamine-O-sulfonic acid) is added at low temperature (-10 to 0 °C). The reaction is stirred for several hours, and the progress is monitored by TLC or LC-MS. Upon completion, the reaction is worked up by adding a base and extracting the product.

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Step 3: Cyclization with Formamidine Acetate The crude N-amino-2-cyanopyrrole is dissolved in a suitable solvent (e.g., 2-propanol). Formamidine acetate is added, and the mixture is heated to reflux for several hours. The reaction progress is monitored by TLC or LC-MS. After completion, the reaction mixture is cooled, and the product is isolated by filtration or by extraction after solvent removal. The crude product can be purified by recrystallization or column chromatography.

For further details on a scalable version of this protocol, please refer to:Facile and Scalable Methodology for the Pyrrolo[2,1-f][1][2][4]triazine of Remdesivir. Org. Process Res. Dev. 2022, 26, 1, 138–144.

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